

Assessing the Purity of Synthetic D-Fructose 1-Phosphate Standards: A Comparative Guide

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Compound of Interest

Compound Name: *D-Fructose 1-phosphate*

Cat. No.: *B12076471*

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For Researchers, Scientists, and Drug Development Professionals

The accurate quantification of **D-Fructose 1-phosphate** (F1P) is critical in various fields of research, including metabolic studies and drug development. The reliability of these measurements is intrinsically linked to the purity of the analytical standards used. This guide provides a comprehensive comparison of methodologies to assess the purity of synthetic **D-Fructose 1-phosphate** standards, offering detailed experimental protocols and a framework for comparing commercially available options.

Comparison of Commercial D-Fructose 1-Phosphate Standards

The purity of commercially available **D-Fructose 1-phosphate** standards can vary between suppliers. While manufacturers provide a certificate of analysis with a stated purity, independent verification is often recommended, especially for sensitive quantitative applications. Below is a representative table summarizing the stated purity of **D-Fructose 1-phosphate** from various suppliers. It is important to note that these values are as claimed by the manufacturers and should be verified experimentally.

Supplier	Product Name	Catalog Number	Stated Purity	Form
Supplier A	D-Fructose 1-phosphate disodium salt	A-123	≥98%	Lyophilized powder
Supplier B	D-Fructose 1-phosphate	B-456	>95% (HPLC)	Crystalline solid
Supplier C	Fructose-1-phosphate, Disodium Salt	C-789	≥90%	Powder

Experimental Protocols for Purity Assessment

To independently verify the purity of **D-Fructose 1-phosphate** standards and identify potential impurities, several analytical techniques are employed. The most common impurities in synthetic F1P include other sugar phosphates such as D-fructose 6-phosphate (F6P), D-glucose 6-phosphate (G6P), and inorganic phosphate (Pi). Residual solvents and starting materials from the synthesis process may also be present.

Here, we provide detailed protocols for three robust analytical methods for purity assessment: High-Performance Liquid Chromatography (HPLC), Nuclear Magnetic Resonance (NMR) Spectroscopy, and Ion Chromatography (IC).

High-Performance Liquid Chromatography (HPLC) with UV and/or Charged Aerosol Detection (CAD)

HPLC is a powerful technique for separating and quantifying components in a mixture. For sugar phosphates, which lack a strong UV chromophore, Charged Aerosol Detection (CAD) or UV detection after derivatization can be effective.

Methodology:

- Instrumentation: HPLC system with a pump, autosampler, column oven, and a UV detector and/or a Charged Aerosol Detector (CAD).

- Column: A hydrophilic interaction liquid chromatography (HILIC) column (e.g., an amino-propyl or a dedicated carbohydrate analysis column) is suitable for separating polar compounds like sugar phosphates.
- Mobile Phase: A gradient of acetonitrile and an aqueous buffer (e.g., ammonium formate or ammonium acetate) is typically used. For example, a gradient from 80% acetonitrile to 40% acetonitrile over 20 minutes.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection:
 - CAD: Provides a near-universal response for non-volatile analytes, making it suitable for quantifying compounds without chromophores.
 - UV Detection: Can be used if the sugar phosphate is derivatized with a UV-active label.
- Sample Preparation:
 - Accurately weigh approximately 10 mg of the **D-Fructose 1-phosphate** standard.
 - Dissolve the standard in a known volume of deionized water to create a stock solution (e.g., 1 mg/mL).
 - Prepare a series of dilutions from the stock solution to create a calibration curve.
 - Filter the samples through a 0.22 µm syringe filter before injection.
- Data Analysis: The purity of the standard is determined by calculating the peak area of **D-Fructose 1-phosphate** as a percentage of the total peak area of all components in the chromatogram. The identity of the main peak should be confirmed by comparing its retention time to a previously characterized reference standard. Impurities can be identified by spiking the sample with known potential impurities (e.g., F6P, G6P).

Nuclear Magnetic Resonance (NMR) Spectroscopy

Quantitative NMR (qNMR) is a primary analytical method that can be used to determine the purity of a substance without the need for a reference standard of the same compound.

Methodology:

- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterium oxide (D₂O).
- Internal Standard: A certified reference material with a known purity and concentration that does not have overlapping signals with the analyte (e.g., maleic acid, 3-(trimethylsilyl)propionic-2,2,3,3-d₄ acid sodium salt (TSP)).
- Sample Preparation:
 - Accurately weigh a precise amount of the **D-Fructose 1-phosphate** standard and the internal standard into an NMR tube.
 - Add a known volume of D₂O to dissolve the solids completely.
- ¹H NMR Acquisition Parameters:
 - Pulse Program: A standard single-pulse experiment (e.g., zg30).
 - Relaxation Delay (D1): A long relaxation delay (at least 5 times the longest T₁ of the signals of interest) is crucial for accurate quantification.
 - Number of Scans: Sufficient scans to obtain a good signal-to-noise ratio (e.g., 16 or more).
- ³¹P NMR Acquisition Parameters:
 - Pulse Program: A standard single-pulse experiment with proton decoupling.
 - Relaxation Delay (D1): A long relaxation delay.
 - Number of Scans: Sufficient scans for a good signal-to-noise ratio.
- Data Analysis:

- Process the NMR spectra (Fourier transform, phase correction, and baseline correction).
- Integrate the signals corresponding to the **D-Fructose 1-phosphate** and the internal standard in the ^1H NMR spectrum.
- The purity of the **D-Fructose 1-phosphate** is calculated by comparing the integral of a well-resolved proton signal of the analyte to the integral of a known proton signal of the internal standard, taking into account the number of protons for each signal and the molar masses of the compounds.
- The ^{31}P NMR spectrum can provide information about phosphorus-containing impurities, such as inorganic phosphate or other sugar phosphates.

Ion Chromatography (IC) with Suppressed Conductivity Detection

Ion chromatography is an excellent technique for the separation and quantification of anions, including phosphorylated sugars and inorganic phosphate.

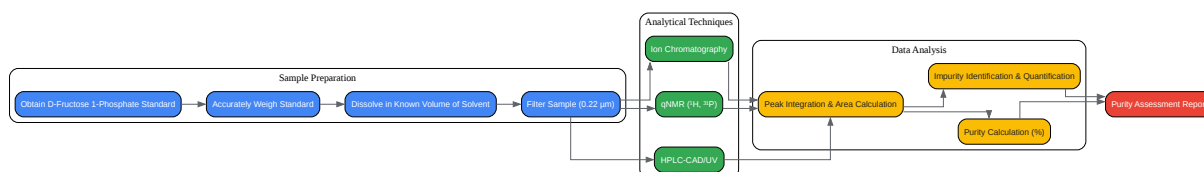
Methodology:

- Instrumentation: An ion chromatography system equipped with a high-capacity anion-exchange column, a suppressor, and a conductivity detector.
- Eluent: A potassium hydroxide (KOH) gradient generated by an eluent generator. The gradient is optimized to separate F1P from potential anionic impurities.
- Flow Rate: 0.5 mL/min.
- Column Temperature: 30°C.
- Detection: Suppressed conductivity.
- Sample Preparation:
 - Prepare a stock solution of the **D-Fructose 1-phosphate** standard in deionized water.
 - Create a series of dilutions for the calibration curve.

- Filter the samples through a 0.22 μm IC-certified syringe filter.
- Data Analysis: The purity is determined by comparing the peak area of F1P to the total area of all detected peaks. This method is particularly sensitive for detecting inorganic phosphate and other phosphorylated impurities.

Visualizing the Purity Assessment Workflow

The following diagram illustrates the general workflow for assessing the purity of a synthetic **D-Fructose 1-phosphate** standard.

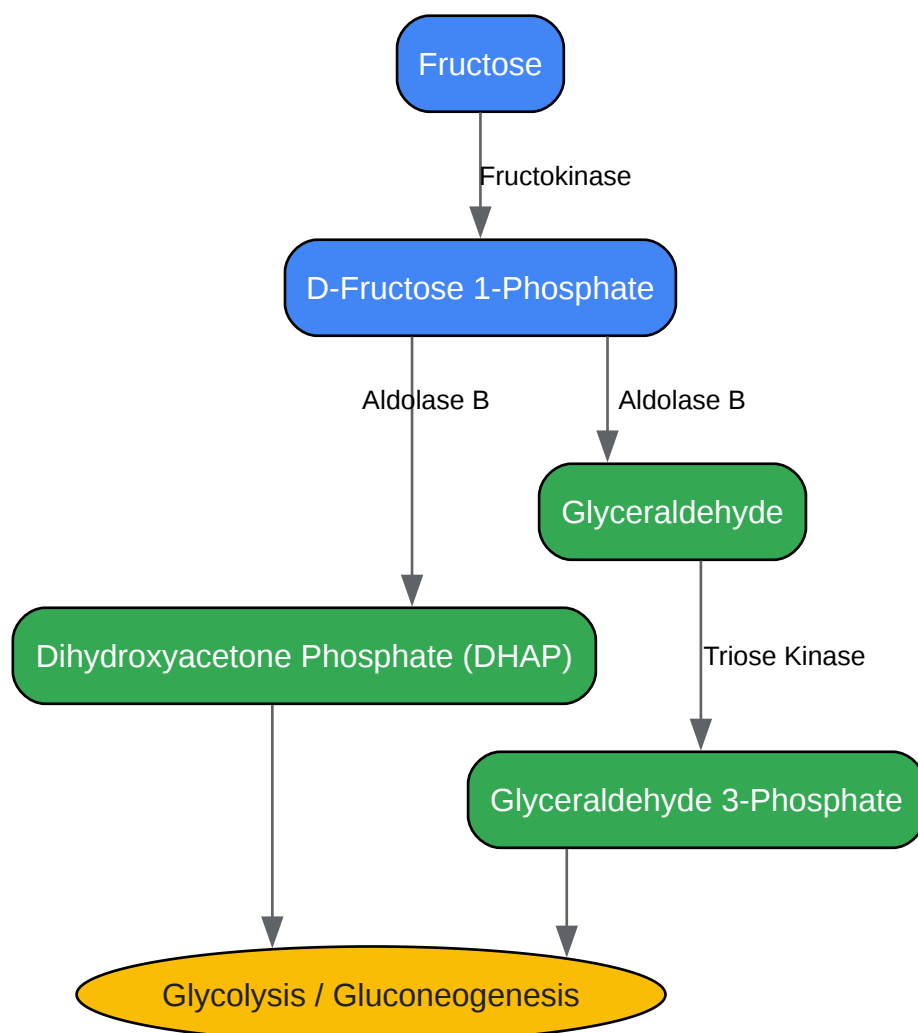


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*Purity Assessment Workflow for **D-Fructose 1-Phosphate**.*

Signaling Pathway Context: Fructose Metabolism

The purity of **D-Fructose 1-phosphate** standards is paramount in studies investigating fructose metabolism. In the liver, fructose is primarily phosphorylated by fructokinase to form **D-Fructose 1-phosphate**. This intermediate is then cleaved by aldolase B into dihydroxyacetone phosphate (DHAP) and glyceraldehyde, which subsequently enter the glycolytic or gluconeogenic pathways. Inaccurate F1P standard concentrations can lead to erroneous conclusions about enzyme kinetics and metabolic flux.



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Simplified pathway of fructose metabolism in the liver.

By employing the rigorous analytical methods outlined in this guide, researchers can confidently assess the purity of their **D-Fructose 1-phosphate** standards, ensuring the accuracy and reliability of their experimental data. This due diligence is a cornerstone of robust scientific inquiry in the fields of metabolic research and drug development.

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